

# Introduction: The Environmental Fate of a Widely Used Herbicide

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## Compound of Interest

Compound Name: **Bentazon**

Cat. No.: **B1668011**

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**Bentazon** (3-isopropyl-1H-2,1,3-benzothiadiazin-4(3H)-one 2,2-dioxide) is a selective, post-emergence herbicide employed globally to control broadleaf weeds in a variety of crops, including soybeans, corn, and rice.<sup>[1][2]</sup> Its mode of action is the inhibition of photosynthetic electron transport.<sup>[1]</sup> Due to its high water solubility (500-570 mg/L at 20°C) and low soil adsorption coefficient, **Bentazon** is prone to leaching into groundwater and running off into surface waters, leading to its frequent detection in aquatic environments.<sup>[3][4][5][6]</sup> Understanding the mechanisms and kinetics of its degradation in water is therefore paramount for accurate environmental risk assessment and the development of potential remediation strategies.

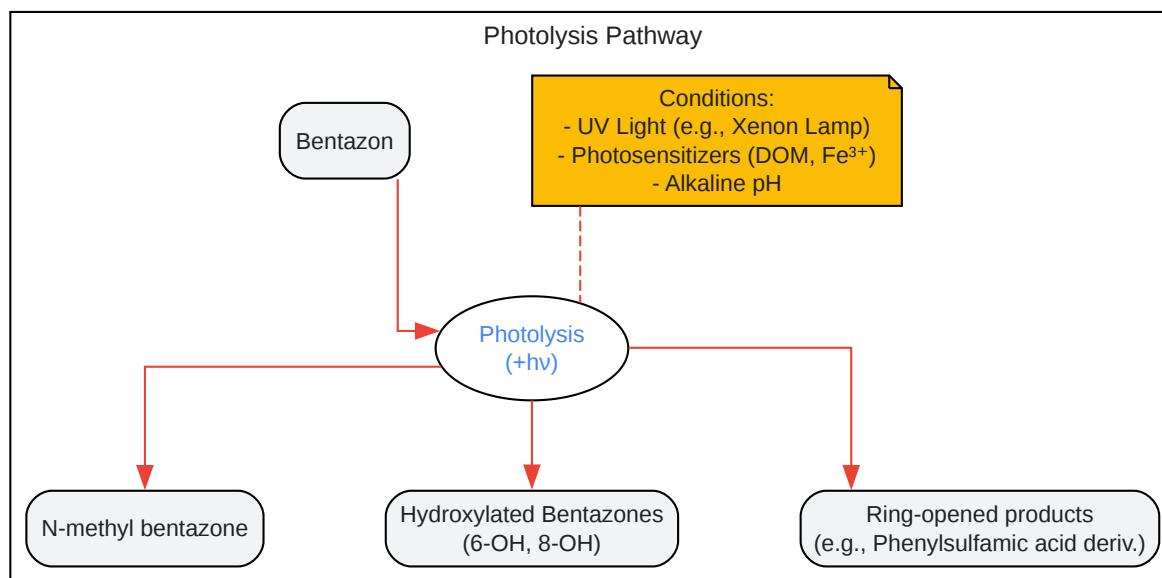
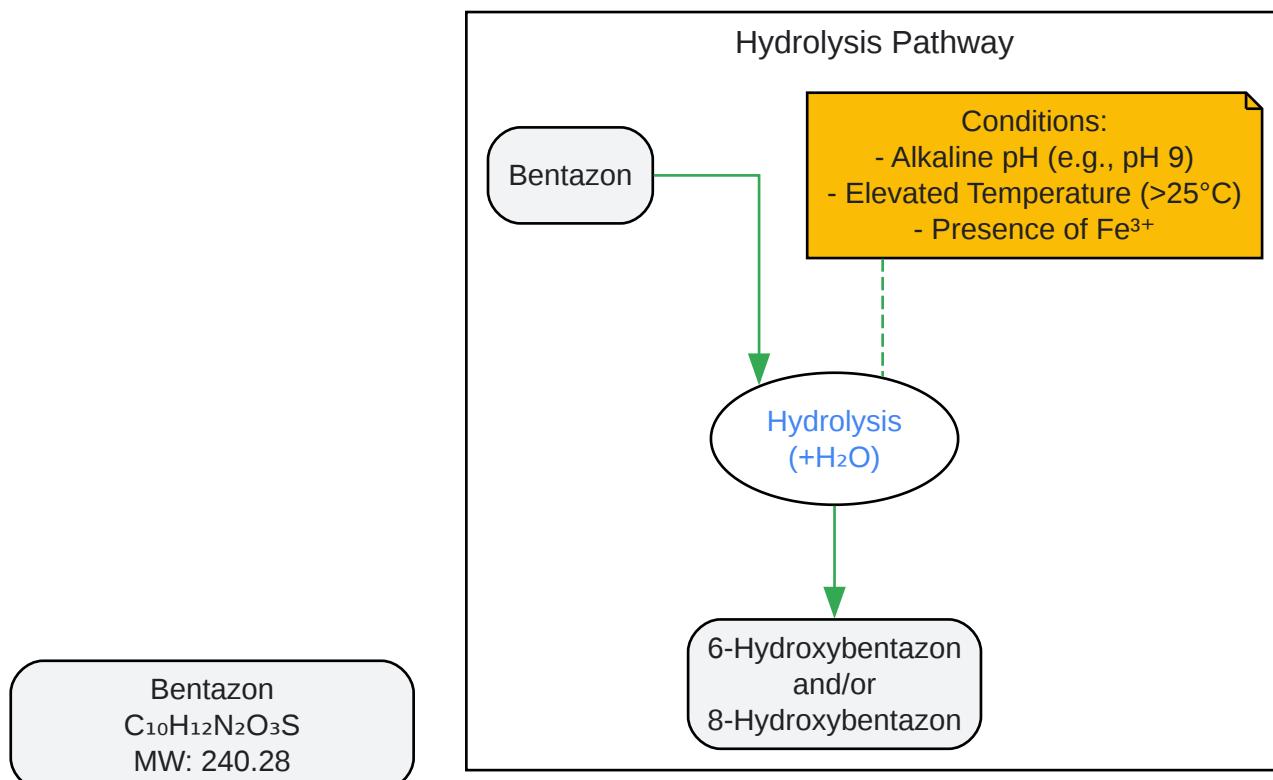
This guide provides a detailed examination of the two primary abiotic degradation pathways for **Bentazon** in aqueous solutions: hydrolysis and photolysis. We will explore the kinetics, influencing factors, degradation products, and standard methodologies for studying these processes, offering field-proven insights for researchers and environmental scientists.

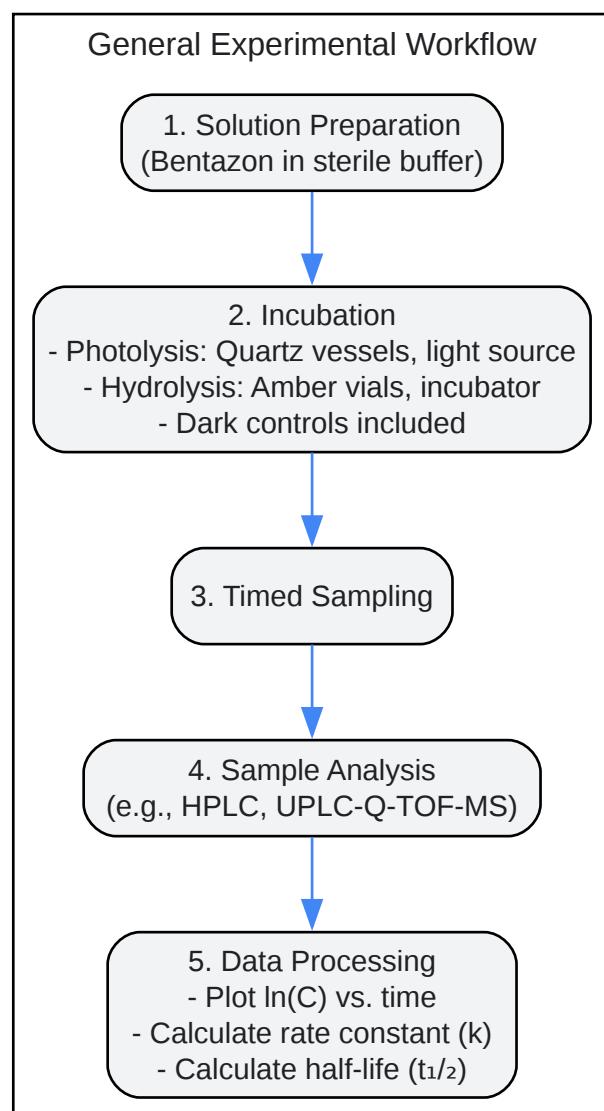
## Core Physicochemical Properties of Bentazon

A foundational understanding of **Bentazon**'s properties is essential for designing and interpreting degradation studies. These characteristics govern its behavior in aqueous systems.

Property	Value	Reference
CAS Number	25057-89-0	<a href="#">[3]</a> <a href="#">[7]</a>
Molecular Formula	<chem>C10H12N2O3S</chem>	<a href="#">[7]</a>
Molecular Weight	240.28 g/mol	<a href="#">[3]</a> <a href="#">[7]</a>
Appearance	Colorless to slightly brown crystalline solid	<a href="#">[3]</a> <a href="#">[8]</a>
Water Solubility	500 mg/L at 20°C	<a href="#">[3]</a> <a href="#">[4]</a>
pKa	3.3 at 24°C	<a href="#">[4]</a> <a href="#">[7]</a>
Vapor Pressure	<0.46 mPa at 20°C (Negligible)	<a href="#">[3]</a>

The low pKa of 3.3 indicates that **Bentazon** exists predominantly in its anionic form in most natural waters (pH 6-9), a crucial factor influencing its sorption behavior and bioavailability.[\[4\]](#)





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Address: 3281 E Guasti Rd  
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